

An In-depth Technical Guide to (+)- β -Pinene: Chemical Structure and Stereochemistry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (+)-beta-Pinene

Cat. No.: B025252

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

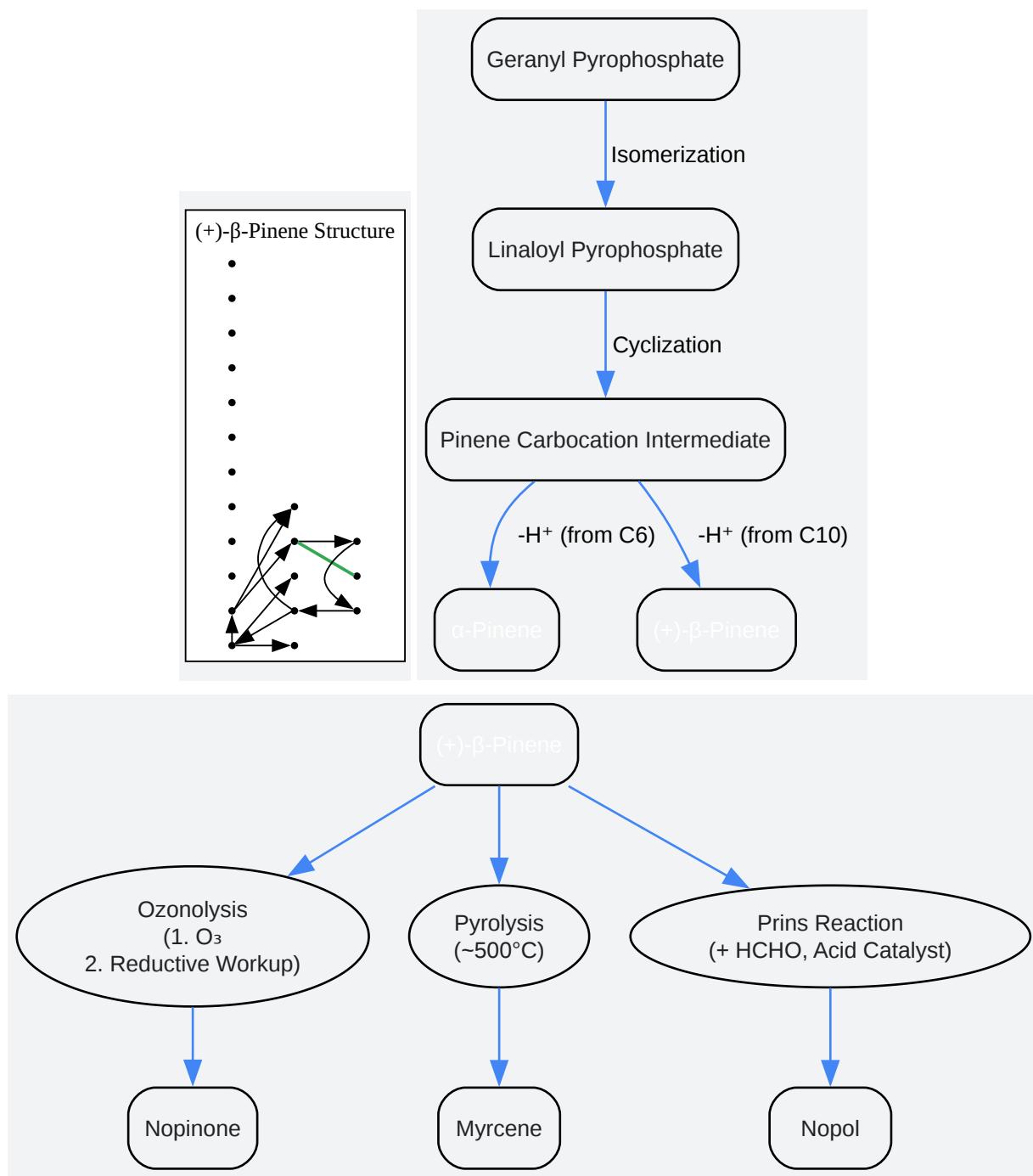
Abstract

(+)- β -Pinene is a bicyclic monoterpene, an organic compound found abundantly in nature, particularly in the resin of coniferous trees.^[1] As one of the two isomers of pinene, the other being α -pinene, it is a subject of significant interest in various scientific fields, including synthetic chemistry and drug development, due to its unique chemical structure and biological activity. This guide provides a comprehensive overview of the chemical structure, stereochemistry, physical and spectroscopic properties, and key chemical transformations of (+)- β -pinene.

Chemical Structure

β -Pinene is a bicyclic monoterpene with the molecular formula C₁₀H₁₆.^[2] Its structure is characterized by a bicyclo[3.1.1]heptane skeleton with a gem-dimethyl group at C6 and an exocyclic double bond at C2.^[3] This exocyclic double bond is the primary structural feature that distinguishes β -pinene from its isomer, α -pinene, which possesses an endocyclic double bond.
[3]

The IUPAC name for (+)- β -pinene is (1R,5R)-6,6-dimethyl-2-methylidenebicyclo[3.1.1]heptane.
[4]

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pinene - Wikipedia [en.wikipedia.org]
- 2. Beta-Pinene | C10H16 | CID 14896 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Alpha & Beta Pinene | Uses & Synthesis | Study.com [study.com]
- 4. α -Pinene - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to (+)- β -Pinene: Chemical Structure and Stereochemistry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b025252#beta-pinene-chemical-structure-and-stereochemistry]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com